

# Personal protective equipment for handling 3-Furanmethanol

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## Compound of Interest

Compound Name: 3-Furanmethanol

Cat. No.: B180856

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## Essential Safety and Handling Guide for 3-Furanmethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical, immediate safety and logistical information for the proper handling and disposal of **3-Furanmethanol** (CAS No. 4412-91-3). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Furanmethanol** is a flammable liquid and an irritant. Proper selection and use of PPE are the first line of defense against exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **3-Furanmethanol**

Body Part	Required PPE	Specifications and Best Practices
Hands	Double gloves	Inner Glove: Nitrile. Outer Glove: Laminate film (e.g., Silver Shield®) or Butyl rubber. Rationale: While specific breakthrough time data for 3-Furanmethanol is not readily available, this combination provides broad protection against alcohols and organic solvents. Change gloves immediately upon contamination. <a href="#">[1]</a> <a href="#">[2]</a>
Eyes & Face	Chemical Splash Goggles & Face Shield	Goggles must provide a complete seal around the eyes. A face shield must be worn in conjunction with goggles to protect against splashes.
Body	Flame-Resistant Lab Coat	The lab coat must be fully buttoned with sleeves extending to the wrists to prevent skin exposure.
Respiratory	Air-Purifying Respirator with Organic Vapor (OV) Cartridges	Required when working outside of a certified chemical fume hood or when ventilation is inadequate. Respirator use requires a formal respiratory protection program, including fit testing. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Safe Handling and Storage Protocol

All manipulations of **3-Furanmethanol** should be performed within a certified chemical fume hood.

Experimental Workflow for Safe Handling:

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Assemble all necessary equipment and reagents.
  - Don the required PPE as specified in Table 1.
  - Have a spill kit readily accessible.
- Handling:
  - Ground all equipment when transferring to prevent static discharge.
  - Use only non-sparking tools.[\[8\]](#)
  - Avoid inhalation of vapors and contact with skin and eyes.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
  - Keep away from heat, sparks, and open flames.
  - Store in a designated flammable liquids cabinet.[\[9\]](#)[\[10\]](#)

## Emergency Procedures: Spill and Exposure

Table 2: First Aid Measures for **3-Furanmethanol** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

#### Spill Cleanup Protocol:

- Evacuate and Alert:
  - Immediately alert others in the vicinity.
  - If the spill is large or you are unsure how to proceed, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.
- Control Ignition Sources:
  - Extinguish all nearby flames and turn off any spark-producing equipment.
- Contain and Absorb:
  - Wearing appropriate PPE, contain the spill using chemical spill pillows or pads.
  - Do not use combustible materials like paper towels for initial absorption.

- Absorb the spill with an inert material such as vermiculite, sand, or a commercial solvent absorbent.
- Collect and Package Waste:
  - Carefully scoop the absorbent material into a heavy-duty plastic bag or a designated hazardous waste container.
  - Wipe the spill area with soap and water, and dispose of the cleaning materials as hazardous waste.
- Label and Store for Disposal:
  - Seal the waste container and label it as "Hazardous Waste" with the full chemical name ("**3-Furanmethanol**") and the associated hazards (Flammable, Irritant).
  - Store the sealed container in a designated satellite accumulation area for pickup by EHS.

## Disposal Plan

**3-Furanmethanol** and any materials contaminated with it are classified as hazardous waste due to flammability.<sup>[8][11][12][13]</sup>

### Step-by-Step Disposal Procedure:

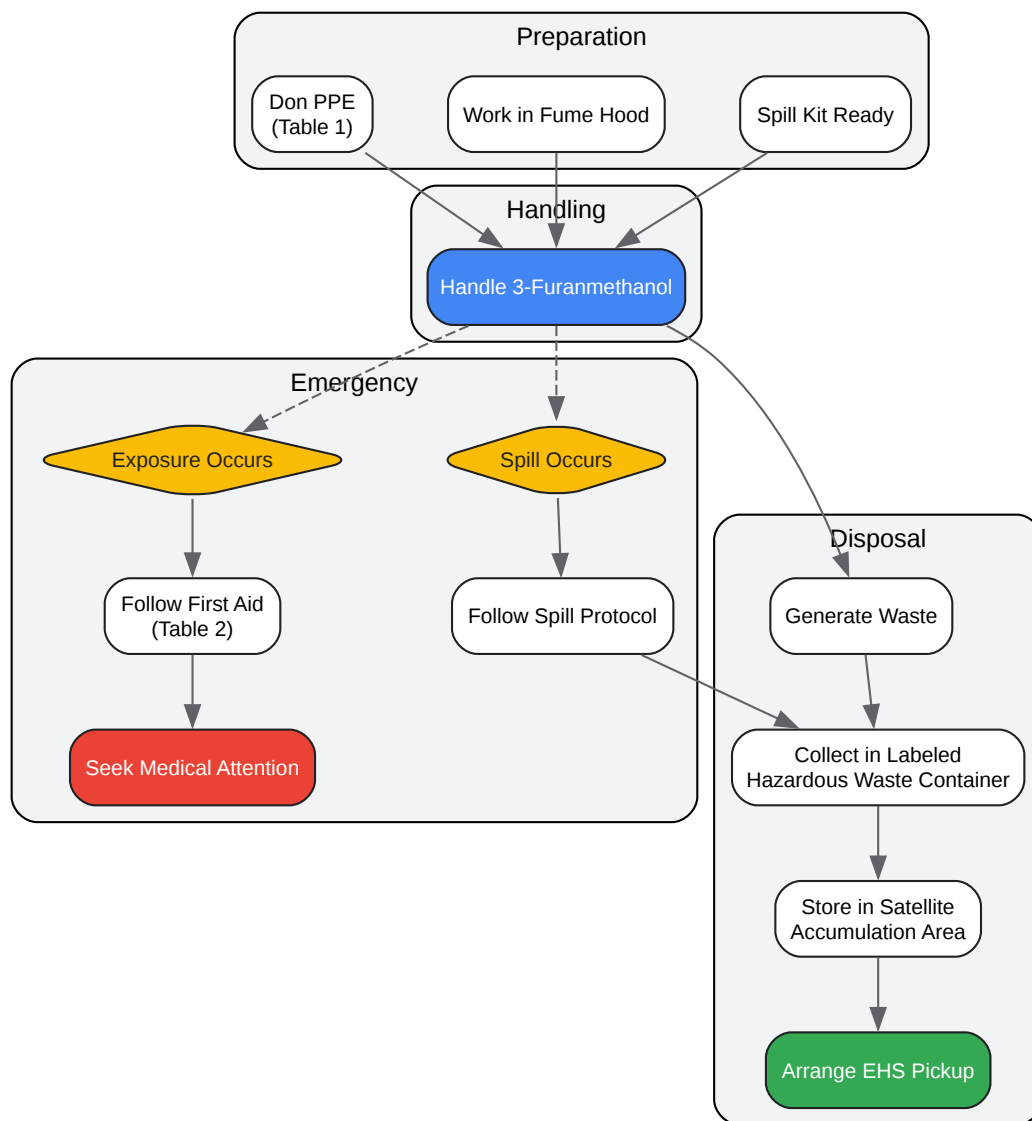
- Waste Collection:
  - Collect all **3-Furanmethanol** waste, including contaminated consumables (gloves, absorbent pads, etc.), in a compatible, leak-proof container with a secure lid.
  - Do not overfill the container; leave at least 10% headspace for vapor expansion.
- Waste Labeling:
  - Affix a hazardous waste label to the container as soon as the first drop of waste is added.
  - The label must include:
    - The words "Hazardous Waste"

- The full chemical name: "**3-Furanmethanol**"
- The specific hazards: "Flammable Liquid," "Irritant"[\[14\]](#)[\[15\]](#)
- The accumulation start date.
- Waste Storage:
  - Keep the waste container closed at all times, except when adding waste.
  - Store the container in a designated satellite accumulation area, away from ignition sources and incompatible materials.
- Waste Pickup:
  - Arrange for pickup of the hazardous waste through your institution's EHS department. Do not dispose of **3-Furanmethanol** down the drain or in regular trash.[\[8\]](#)[\[10\]](#)

## Safety and Disposal Workflow

The following diagram illustrates the key decision points and procedures for safely handling and disposing of **3-Furanmethanol**.

## Workflow for Safe Handling and Disposal of 3-Furanmethanol

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